

Crystal structure analysis of N'-(4-Bromophenyl)acetohydrazide

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Compound of Interest

Compound Name: N'-(4-Bromophenyl)acetohydrazide

CAS No.: 14579-97-6

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An In-Depth Technical Guide to the Crystal Structure Analysis of 2-(4-Bromophenyl)acetohydrazide

Introduction

Hydrazide derivatives are a cornerstone in medicinal chemistry, forming the structural basis for a wide range of therapeutic agents with antibacterial, anticonvulsant, and anti-inflammatory properties. The biological activity of these molecules is intrinsically linked to their three-dimensional structure and their capacity for intermolecular interactions. Therefore, a precise understanding of their solid-state conformation and packing is paramount for rational drug design and the development of new active pharmaceutical ingredients.

Single-crystal X-ray diffraction (SC-XRD) stands as the definitive analytical technique for elucidating the atomic-level architecture of crystalline materials. This guide provides a comprehensive, in-depth analysis of the crystal structure of 2-(4-Bromophenyl)acetohydrazide, $C_8H_9BrN_2O$. As a senior application scientist, this paper moves beyond a simple recitation of data, offering insights into the causal relationships behind the experimental design, from

synthesis to final structural refinement. We will explore the molecule's intramolecular geometry, the intricate network of hydrogen bonds that governs its supramolecular assembly, and the validation protocols that ensure the trustworthiness of the structural model.

This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of crystallographic analysis and its application in characterizing potential pharmaceutical compounds.

Part 1: Synthesis and Single-Crystal Growth

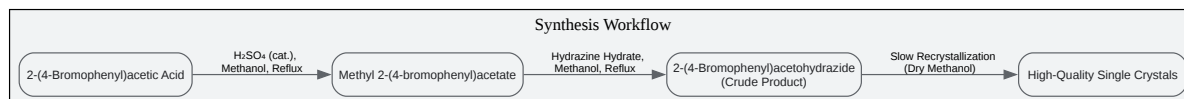
Rationale for the Synthetic Pathway

The synthesis of 2-(4-Bromophenyl)acetohydrazide is efficiently achieved through a two-step process starting from 2-(4-bromophenyl)acetic acid.^[1] This method is widely adopted due to its reliability and high yields. The first step involves an acid-catalyzed Fischer esterification to protect the carboxylic acid, making the carbonyl carbon more susceptible to nucleophilic attack. The subsequent reaction of the resulting ester with hydrazine hydrate is a classic and effective method for forming the acetohydrazide moiety.^[1]

The critical step for crystallographic analysis is the growth of high-quality single crystals. Recrystallization from a suitable solvent, in this case, dry methanol, is a purification technique that, under conditions of slow cooling, allows for the orderly arrangement of molecules into a crystal lattice.^[1] The quality of the crystal—its size, clarity, and lack of defects—is the single most important factor determining the success of the X-ray diffraction experiment.

Experimental Protocol: Synthesis

- **Esterification:** 2-(4-Bromophenyl)acetic acid (0.022 mol) is refluxed in methanol (25 ml) with a catalytic amount of sulfuric acid to yield methyl 2-(4-bromophenyl)acetate.^[1]
- **Hydrazide Formation:** The crude ester is then refluxed with an excess of 80% hydrazine hydrate in dry methanol.^[1]
- **Crystallization:** The resulting solution is allowed to cool slowly to room temperature. The title compound precipitates and is then purified by recrystallization from dry methanol, yielding colorless, rod-like single crystals suitable for SC-XRD analysis.^[1]



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Caption: Workflow for the synthesis and crystallization of 2-(4-Bromophenyl)acetohydrazide.

Part 2: Single-Crystal X-ray Diffraction (SC-XRD) Analysis

Core Principles and Experimental Causality

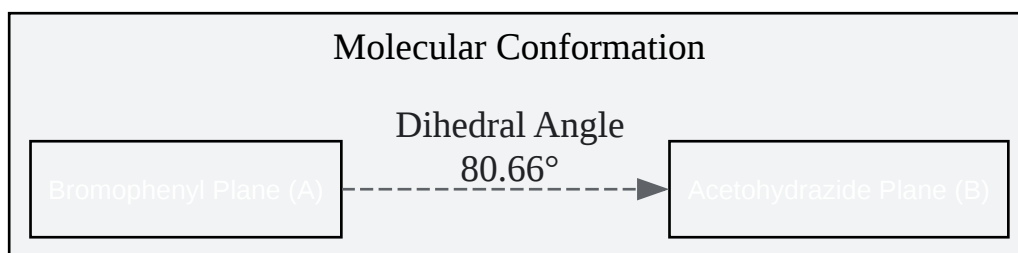
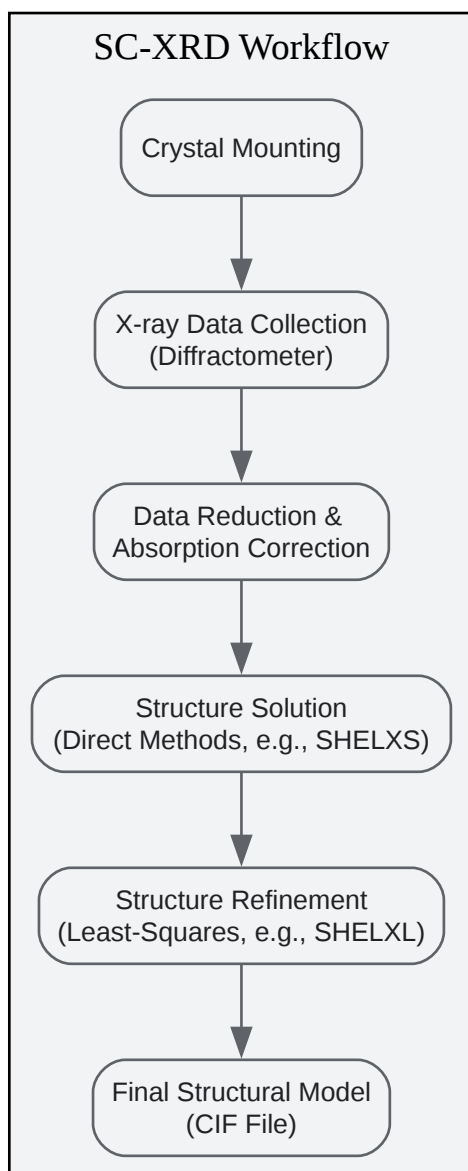
SC-XRD provides unambiguous structural information by analyzing the diffraction pattern produced when a single crystal is irradiated with X-rays. The positions and intensities of the diffracted beams are directly related to the arrangement of atoms within the crystal lattice. The choice of instrumentation and experimental parameters is critical for obtaining high-resolution data.

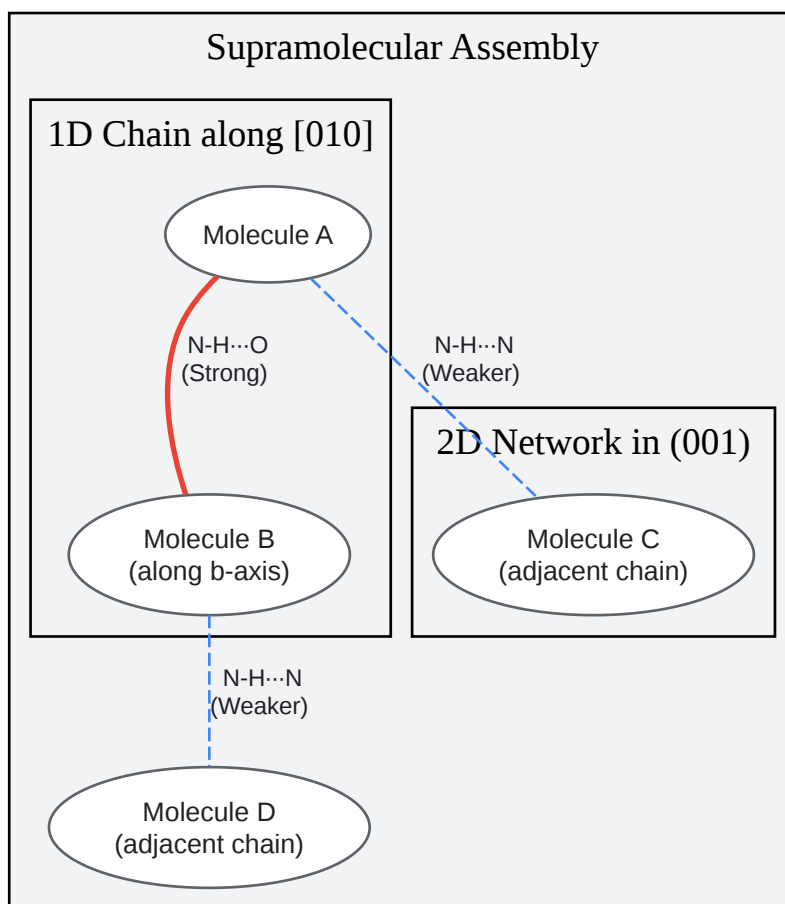
A Bruker Kappa APEXII CCD diffractometer was utilized for data collection, a standard instrument for small-molecule crystallography.^{[1][2]} Molybdenum K α radiation ($\lambda = 0.71073 \text{ \AA}$) is chosen because its wavelength provides optimal diffraction angles for organic molecules, allowing for the collection of a complete dataset.^[2] Data was collected at 296 K, or room temperature, which is sufficient for stable organic crystals.^{[1][2][3]} Following data collection, a multi-scan absorption correction (using the SADABS program) is applied.^{[1][2]} This is a crucial self-validating step that corrects for the absorption of X-rays by the crystal itself, which would otherwise introduce systematic errors into the intensity data.

Experimental Workflow: From Crystal to Structure

- **Data Collection:** A suitable crystal ($0.36 \times 0.23 \times 0.22 \text{ mm}$) is mounted on the diffractometer.^[3] A full sphere of diffraction data is collected by rotating the crystal through a series of frames.

- **Data Reduction:** The raw data is processed using software (e.g., SAINT) to integrate the reflection intensities and apply corrections for various experimental factors.[\[1\]](#)
- **Structure Solution:** The phase problem is solved using direct methods with the program SHELXS97.[\[1\]](#) This program uses statistical methods to generate an initial electron density map and a preliminary structural model.
- **Structure Refinement:** The initial model is refined against the experimental data using a full-matrix least-squares method with SHELXL97.[\[1\]](#) This iterative process adjusts atomic positions and thermal parameters to minimize the difference between the observed and calculated structure factors. The quality of the final model is assessed by the crystallographic R-factor (R1) and the goodness-of-fit (S).[\[1\]](#)[\[2\]](#)





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Sources

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